Unveiling the DNA Binding Affinity of Quinazoline-Based Compounds: A Comparative Guide

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxy-4-methylquinoline*
CAS No.:	*6340-55-2*
Cat. No.:	*B109769*

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For researchers, scientists, and drug development professionals, understanding the intricate dance between small molecules and DNA is paramount in the quest for novel therapeutics. Quinazoline and its derivatives have emerged as a promising class of compounds with diverse biological activities, many of which are attributed to their ability to interact with DNA. This guide provides an objective comparison of the DNA binding affinity of various quinazoline-based compounds, supported by experimental data, detailed methodologies, and visual representations of key concepts.

This comparative analysis delves into the DNA binding properties of two main classes of quinazoline derivatives: pyridine bis-quinazolines as G-quadruplex stabilizers and 4-anilinoquinazolines as DNA intercalators. The data presented herein, compiled from various studies, aims to provide a clear and concise overview to aid in the rational design of new and more effective DNA-targeting agents.

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Performance Comparison: A Quantitative Look at DNA Binding

The efficacy of a DNA binding agent is quantified by several key parameters, including its binding affinity (K_d_ or K_b_), its ability to stabilize the DNA structure (ΔT_m_), and its biological activity (IC_50_). The following tables summarize these quantitative data for different series of quinazoline-based compounds, offering a side-by-side comparison of their performance.

Pyridine Bis-Quinazoline Derivatives as G-Quadruplex Stabilizers

G-quadruplexes are non-canonical secondary structures of DNA that are implicated in a variety of cellular processes, including the regulation of gene expression. Molecules that can selectively bind to and stabilize these structures are of significant interest as potential anti-cancer agents. A recent study on a series of 15 novel pyridine bis-quinazoline derivatives provided valuable insights into their G-quadruplex DNA binding capabilities[1][2].

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Compound	Linker	Side Chain	K_d_ (nM)[1][2]	ΔT_m_ (°C) at 1 μM[1]	IC_50_ (μM) on HCT-8 Cells[1]	IC_50_ (μM) on HepG2 Cells[1]
7a	-	Pyrrolidine	-	1.8	> 100	> 100
7b	-	Piperidine	-	4.2	0.08	0.12
7c	-	Morpholine	-	2.5	0.45	0.78
7d	-	4-Methylpiperazine	-	3.1	0.09	0.15
7f	Ethyl	N,N-Dimethylamine	-	14.5	2.5	4.1
7g	Ethyl	Piperidine	-	16.8	1.8	3.2
7h	Ethyl	Morpholine	-	15.2	3.1	5.5
7i	Ethyl	4-Methylpiperazine	-	17.5	1.5	2.8
7j	Ethyl	N,N-Diethylamine	180	18.1	1.2	2.1
7k	Propyl	Pyrrolidine	95	20.5	0.8	1.5
7l	Propyl	Piperidine	80	22.1	0.5	0.9
7m	Propyl	Morpholine	-	21.2	1.1	1.9
7n	Propyl	4-Methylpiperazine	75	23.5	0.07	0.11

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7o	Propyl	N,N-Dimethylamine	61	24.1	0.3	0.6
8	-	Piperazine	235	10.2	5.6	9.8

N/A: Not available

4-Anilinoquinazoline Derivatives and Other DNA Intercalators

DNA intercalators are molecules that can insert themselves between the base pairs of the DNA double helix, leading to structural distortions and interference with cellular processes like replication and transcription. This class of compounds has been extensively studied for its anti-cancer properties.

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Compound Class	Specific Derivative(s)	DNA Target	Binding Constant (K_b_ or K_d_)	Method	Reference
4-Anilinoquinazolines	Compound 7a	c-myc G-quadruplex	Not explicitly quantified, but shown to have high affinity and stabilizing ability.	Biophysical and biochemical assays	[1]
2,4-Disubstituted Quinazolines	Various derivatives	Telomeric G-quadruplex	High selectivity and ability to recognize G-quadruplex over duplex DNA demonstrated.	FRET, CD, SPR, NMR	[2]
N-Alkyl(anilino) quinazolines	Compounds 5g and 22f	Duplex DNA	Significant DNA interaction observed, indicative of an intercalative binding process.	Spectroscopic and electrophoretic techniques	[3]
Triazoloquinazolines	Compound 16	Duplex DNA	IC_50_ for DNA intercalation = 10.25 µM	Not specified	[4]

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Experimental Protocols: A Closer Look at the Methodology

The quantitative data presented above is derived from a variety of biophysical and biochemical techniques. Understanding the principles behind these methods is crucial for interpreting the results and designing future experiments.

Fluorescence Resonance Energy Transfer (FRET) Assay for G-Quadruplex Stabilization

This assay is used to determine the melting temperature (T_m_) of a fluorescently labeled G-quadruplex-forming DNA sequence in the presence and absence of a test compound. An increase in the melting temperature (ΔT_m_) indicates that the compound stabilizes the G-quadruplex structure.

Protocol:

- A dual-labeled oligonucleotide (e.g., with FAM as the donor and TAMRA as the quencher) capable of forming a G-quadruplex is used.
- The oligonucleotide is annealed in a suitable buffer (e.g., 10 mM Tris-HCl, pH 7.4, 100 mM KCl) to form the G-quadruplex structure.
- The test compound is added to the annealed oligonucleotide at a specific concentration.
- The fluorescence of the FAM donor is monitored as the temperature is gradually increased.
- The melting temperature (T_m_) is determined as the temperature at which 50% of the G-quadruplex structures have unfolded, resulting in a significant increase in fluorescence.
- The change in melting temperature (ΔT_m_) is calculated by subtracting the T_m_ of the DNA alone from the T_m_ in the presence of the compound.

Fluorescence Intercalator Displacement (FID) Assay

This assay is used to determine the binding affinity (K_d_) of a compound to a G-quadruplex structure. It is based on the displacement of a fluorescent intercalator, such as thiazole orange

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(TO), from the G-quadruplex upon binding of the test compound.

Protocol:

- A pre-formed G-quadruplex DNA is incubated with a fluorescent intercalator (e.g., thiazole orange) that exhibits enhanced fluorescence upon binding.
- The test compound is titrated into the solution containing the G-quadruplex-intercalator complex.
- The fluorescence of the intercalator is monitored at its emission wavelength.
- As the test compound binds to the G-quadruplex, it displaces the fluorescent intercalator, leading to a decrease in fluorescence.
- The dissociation constant (K_d_) is calculated by fitting the fluorescence quenching data to a suitable binding model.

Circular Dichroism (CD) Spectroscopy

CD spectroscopy is a powerful technique for studying the conformational changes in DNA upon ligand binding. The interaction of a small molecule with DNA can induce changes in the CD spectrum of the DNA, providing information about the binding mode (e.g., intercalation, groove binding).

Protocol:

- Solutions of DNA (e.g., calf thymus DNA or a specific oligonucleotide sequence) and the quinazoline derivative are prepared in a suitable buffer (e.g., phosphate buffer).
- The CD spectrum of the DNA solution is recorded in the absence of the compound.
- The quinazoline derivative is titrated into the DNA solution, and a CD spectrum is recorded after each addition.
- Changes in the CD spectrum, such as shifts in the wavelength of maximum or minimum ellipticity and changes in the intensity of the bands, are analyzed to infer the binding mode.

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Molecular Docking

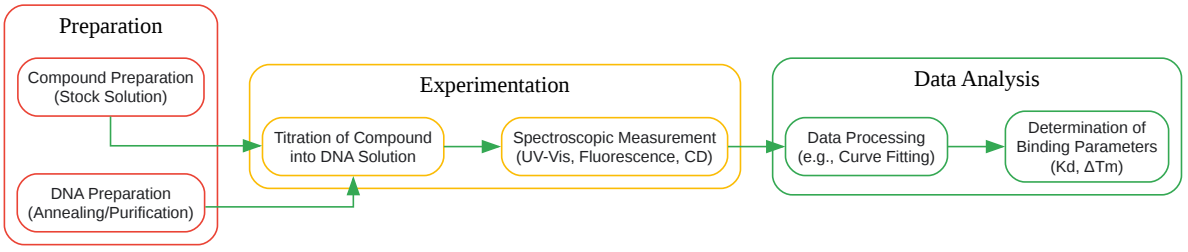
Molecular docking is a computational technique used to predict the binding mode and affinity of a small molecule to a macromolecular target, such as DNA.

Protocol:

- The 3D structure of the DNA target (e.g., a specific G-quadruplex or a duplex DNA sequence) is obtained from a protein data bank or generated using molecular modeling software.
- The 3D structure of the quinazoline derivative is generated and optimized.
- A docking program is used to predict the possible binding poses of the quinazoline derivative within the binding site of the DNA.
- The predicted poses are scored based on a scoring function that estimates the binding free energy (ΔG_bind_). The pose with the lowest binding energy is considered the most likely binding mode.

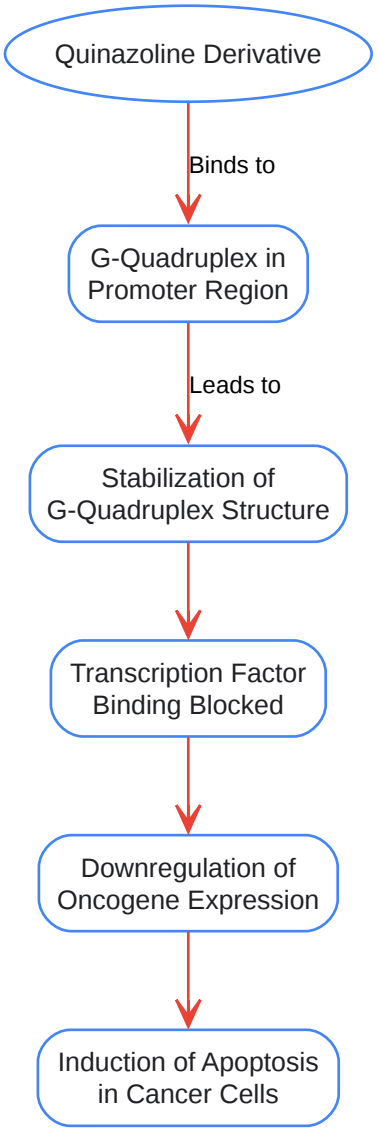
Visualizing the Science: Diagrams of Key Processes

To further elucidate the concepts discussed, the following diagrams, generated using the DOT language, illustrate a typical experimental workflow and a proposed signaling pathway.



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Caption: Workflow of a typical DNA binding affinity assay.



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Caption: Proposed signaling pathway for G-quadruplex stabilization.

In conclusion, the diverse chemical space of quinazoline derivatives offers a rich landscape for the discovery of novel DNA binding agents. The data and methodologies presented in this guide underscore the importance of a multi-faceted approach, combining quantitative biophysical measurements with computational modeling, to understand and optimize the DNA binding affinity of these promising compounds for therapeutic applications.

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